

Boc-D-asp-NH2 structure and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-D-asp-NH2*

Cat. No.: *B558558*

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An In-depth Technical Guide to Boc-D-asp-NH2

This guide provides a comprehensive overview of N-tert-butyloxycarbonyl-D-aspartic acid α -amide (**Boc-D-asp-NH2**), a key amino acid derivative in peptide synthesis and pharmaceutical research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, structure, and applications.

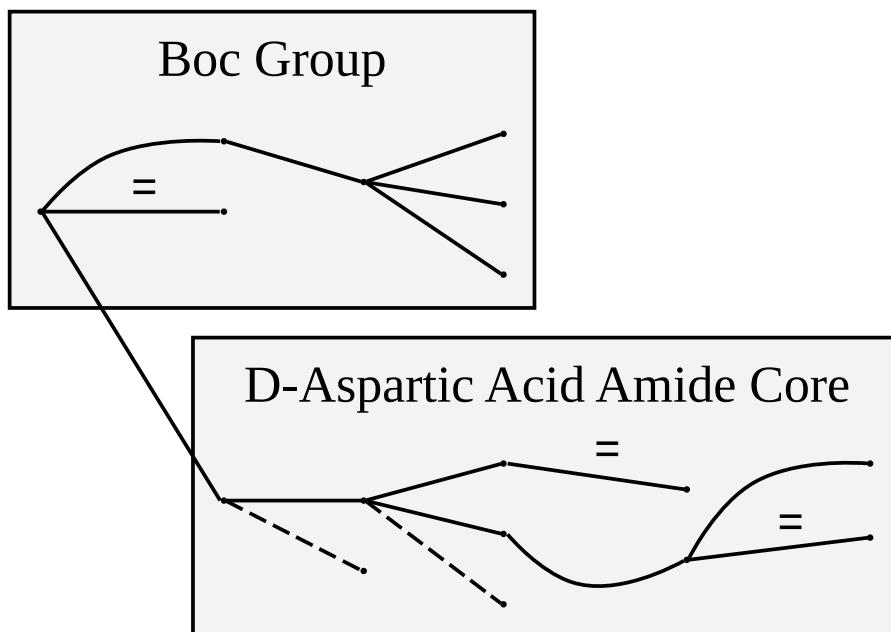
Physicochemical Properties and Specifications

Boc-D-asp-NH2 is an off-white powder utilized as a fundamental building block in the synthesis of peptides.^[1] The tert-butyloxycarbonyl (Boc) protecting group enhances its stability and solubility, making it highly suitable for constructing complex peptides and other biologically active molecules.^[1]

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₁₆ N ₂ O ₅ |
| Molecular Weight | 232.23 g/mol [2] [3] [4] [5] [6] [7] [8] |
| CAS Number | 200282-47-9 [1] [2] [6] [8] [9] |
| Appearance | Off-white powder [1] |
| Purity | ≥97% [8] |
| Melting Point | 103 - 109 °C [1] |
| Optical Rotation | [\alpha] ²⁵ D = -16 ± 1 ° (c=1 in MeOH) [1] |
| Synonyms | Boc-D-Asp-NH ₂ , Boc-D-isoasparagine [1] [6] |

Chemical Structure

The structure of **Boc-D-asp-NH₂** features a D-aspartic acid core. The alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the side chain carboxylic acid is present as an amide.



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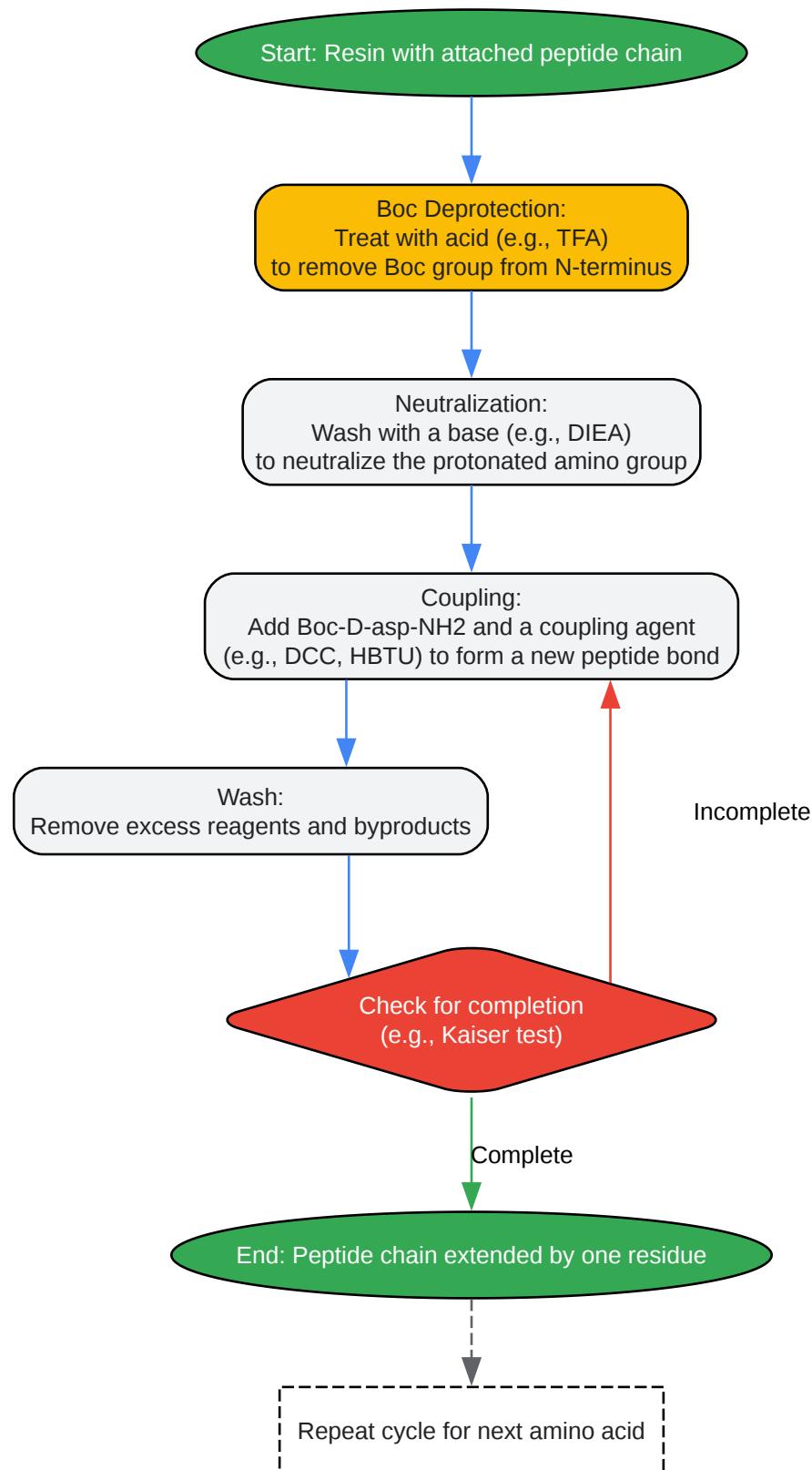
Caption: Chemical structure of **Boc-D-asp-NH2**.

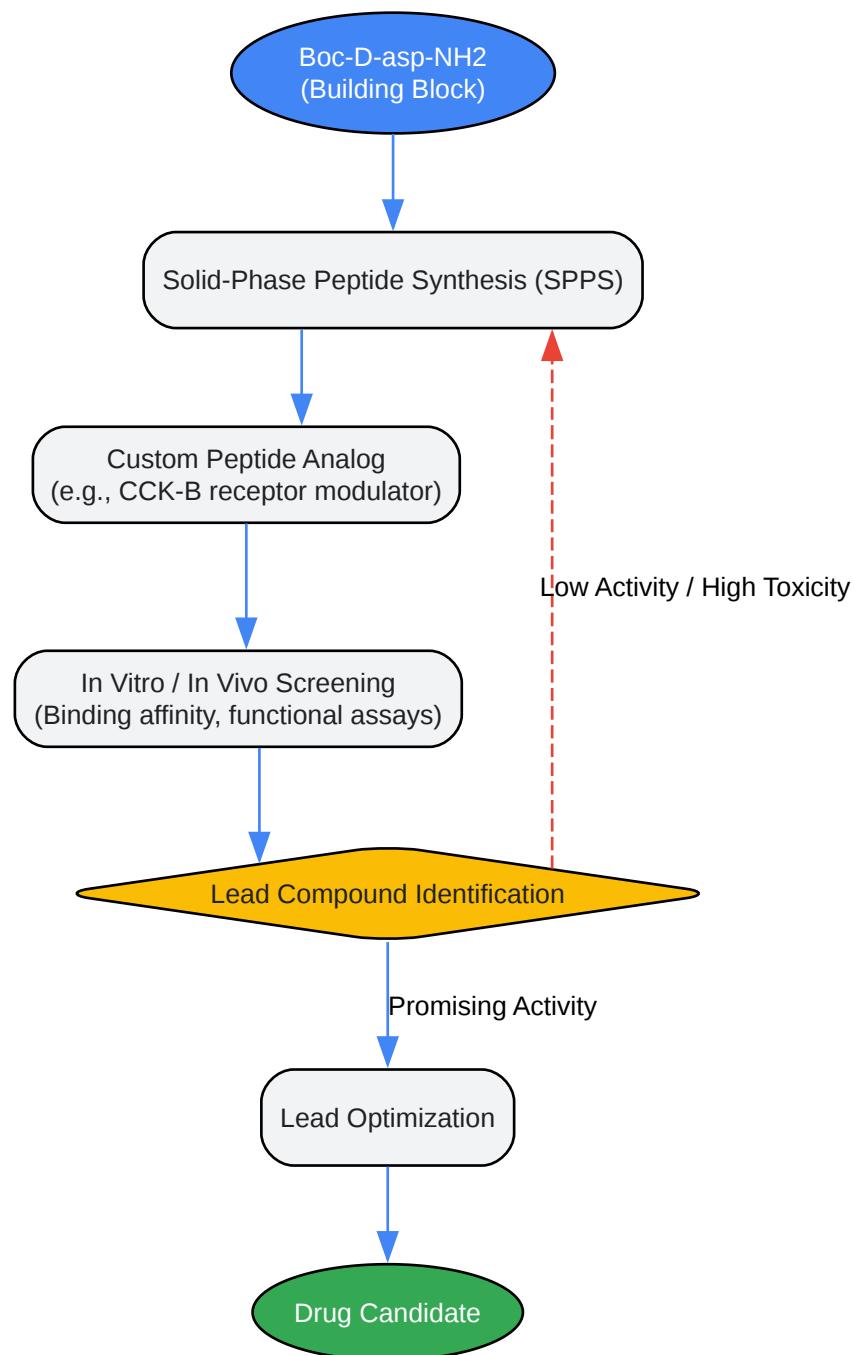
Core Applications and Methodologies

Peptide Synthesis

Boc-D-asp-NH2 is a crucial building block in solid-phase peptide synthesis (SPPS), a cornerstone of pharmaceutical development and research.^{[1][4]} The Boc protecting group is stable under most basic and nucleophilic conditions, allowing for orthogonal protection strategies, often in combination with Fmoc-based methods.^[10] Its use facilitates the creation of complex peptides with specific biological activities.^[1]

The following diagram outlines a generalized workflow for the incorporation of a Boc-protected amino acid like **Boc-D-asp-NH2** into a growing peptide chain during SPPS.





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- To cite this document: BenchChem. [Boc-D-Asp-NH2 structure and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558558#boc-d-asp-nh2-structure-and-molecular-weight>]

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